

Solcitinib storage conditions stability DMSO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Solcitinib

CAS No.: 1206163-45-2

Cat. No.: S543558

Get Quote

Solcitinib Storage Specifications

The table below summarizes the handling and storage instructions for **Solcitinib** as provided by chemical suppliers.

Specification	Supplier Recommendations
Form	Solid (powder) [1] [2]
Storage Temperature (Solid)	-20°C [1] [2]
Solubility in DMSO	16.67 mg/mL to 39 mg/mL (requires heating to 60°C) [1] [2]
Storage of DMSO Solution	-80°C (2 years); -20°C (1 year) [1]

Supplier data indicates that **Solcitinib** stock solutions in DMSO are typically stored at **-20°C for one year or -80°C for two years** [1]. For the most accurate and specific handling instructions for your supplied compound, always consult the Certificate of Analysis (CoA) from your vendor.

General Stability of Compounds in DMSO

While **Solcitinib**-specific data is unavailable, published research on large compound libraries provides crucial context for DMSO storage. One study monitoring ~7,200 compounds as 20 mM DMSO solutions at room temperature found a significant decrease in integrity over time [3]:

Storage Duration at Room Temperature	Probability of Observing Compound
3 months	92%
6 months	83%
1 year	52%

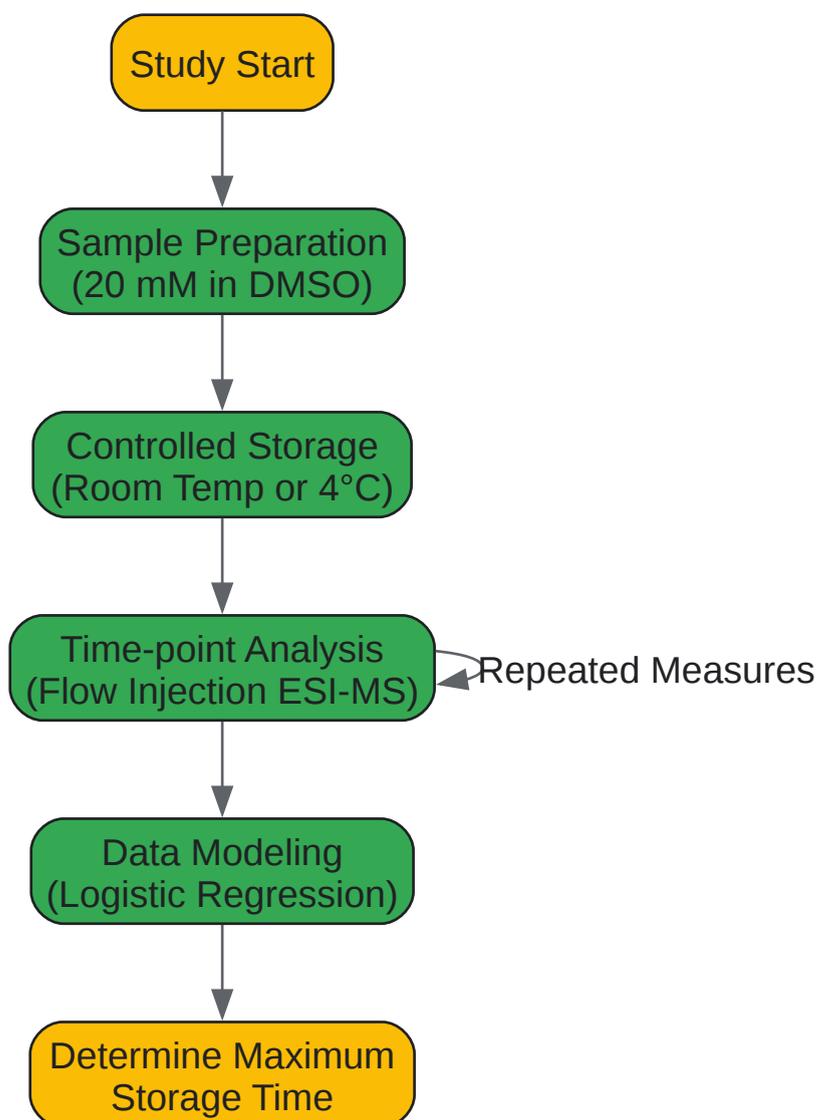
Another study on 1,404 compounds found that **85% were stable in a DMSO/water mixture (90/10) over a 2-year period when stored at 4°C** [4]. This suggests that adding water does not necessarily lead to rapid degradation and that cooler storage temperatures significantly enhance stability.

Experimental Methodology for Stability Assessment

The general stability data cited above was generated using rigorous experimental protocols. Here is a summary of the key methodologies you can use as a reference for designing your own stability studies.

- **Sample Preparation and Storage:** In the general stability study, compounds were prepared as **20 mM solutions in DMSO** and stored under **ambient conditions** (room temperature) for one year [3]. The wet DMSO study used a **DMSO/water mixture (90/10)** and stored samples at **4°C** [4].
- **Compound Integrity Analysis:** The primary technique used was **flow injection analysis coupled with electrospray ionization mass spectrometry (FIA-ESI-MS)**. This method allows for the direct analysis of samples without chromatography to detect the presence or absence of the expected compound mass [3].
- **Data Analysis and Modeling:** The stability data was analyzed using a **repeated-measures logistic regression model** to correlate the length of storage with the probability of observing the intact compound. This statistical approach helps in predicting an acceptable limit for compound loss and determining a maximum storage time [3].

The following workflow diagrams the key stages of a compound stability study as described in the research:



[Click to download full resolution via product page](#)

Recommendations for Researchers

Based on the synthesized information, here are actionable recommendations for handling **Solcitinib** and similar compounds:

- **Prioritize Low-Temperature Storage:** Always store **Solcitinib** powder at **-20°C** and freshly prepared stock solutions at **-80°C** for long-term stability, in line with supplier suggestions [1] [2].
- **Minimize Room Temperature Exposure:** The general stability study clearly shows that storage at room temperature leads to progressive compound degradation. Limit the time your samples spend outside of the recommended freezer conditions [3].

- **Consider Aqueous Mixtures Carefully:** If your protocol requires a DMSO/water mixture, be aware that it can be used successfully, but plan for storage at **4°C** and understand that stability is compound-dependent [4].
- **Validate Stability for Critical Projects:** For long-term projects relying on **Solcitinib**, consider running a small-scale stability study using LC-MS to establish your own degradation curve, as vendor and general literature data may not be fully predictive for your specific lot and conditions.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Solcitinib (GSK-2586184) | JAK1 Inhibitor [medchemexpress.com]
2. Solcitinib | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
3. The effect of room-temperature storage on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Solcitinib storage conditions stability DMSO]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543558#solcitinib-storage-conditions-stability-dms0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com